In-depth Technical Guide: WAY-658494 (CAS 1351358-93-4)

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Compound of Interest

Compound Name:	*WAY-658494*
Cat. No.:	*B10815888*

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Abstract

WAY-658494, identified by CAS number 1351358-93-4, is a small molecule belonging to the thiazolidinone class of compounds. While commercially available, publicly accessible research detailing its specific biological targets, mechanism of action, and therapeutic potential remains limited. This guide synthesizes the available chemical and physical data for **WAY-658494** and provides a broader context of the known biological activities associated with its structural class, the thiazolidinones, to inform future research and development efforts.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **WAY-658494** is presented in the table below. This information is crucial for handling, storage, and experimental design.

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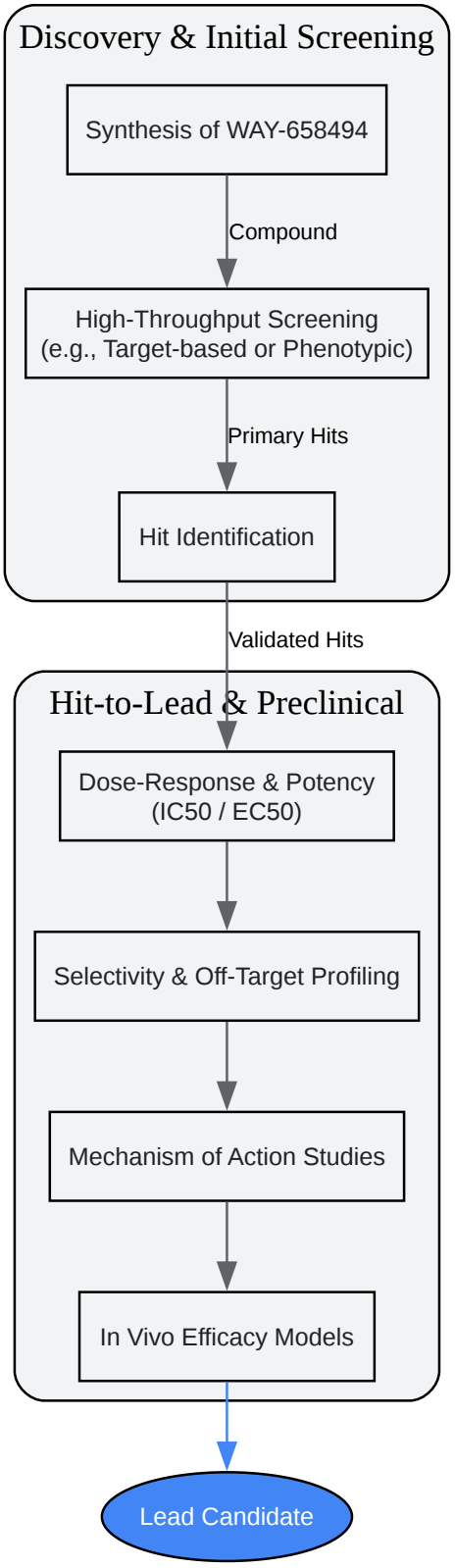
Property	Value	Reference
CAS Number	1351358-93-4	[1][2]
Molecular Formula	$C_{13}H_{13}NO_3S_2$	[1]
Molecular Weight	295.38 g/mol	[1]
IUPAC Name	ethyl (2E)-{(5E)-5-[(5-methyl-2-thienyl)methylene]-4-oxo-1,3-thiazolidin-2-ylidene}ethanoate	
Appearance	Solid	
Purity	Typically ≥98%	
Storage Conditions	Store at 2-8°C. For long-term storage, -20°C or -80°C is recommended, protected from light.	[2]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	

Biological Context: The Thiazolidinone Scaffold

WAY-658494 is a derivative of the thiazolidinone heterocyclic ring system. Thiazolidinones are a prominent class of compounds in medicinal chemistry, known to exhibit a wide spectrum of biological activities. The diverse pharmacological profile of this scaffold is attributed to the versatility of substitutions possible at various positions on the ring.

While specific biological data for **WAY-658494** is not publicly documented, the broader thiazolidinone class has been extensively studied. A logical workflow for investigating a novel thiazolidinone derivative like **WAY-658494** would involve a series of screening and validation steps.

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Caption: A generalized workflow for the discovery and preclinical development of a novel compound like **WAY-658494**.

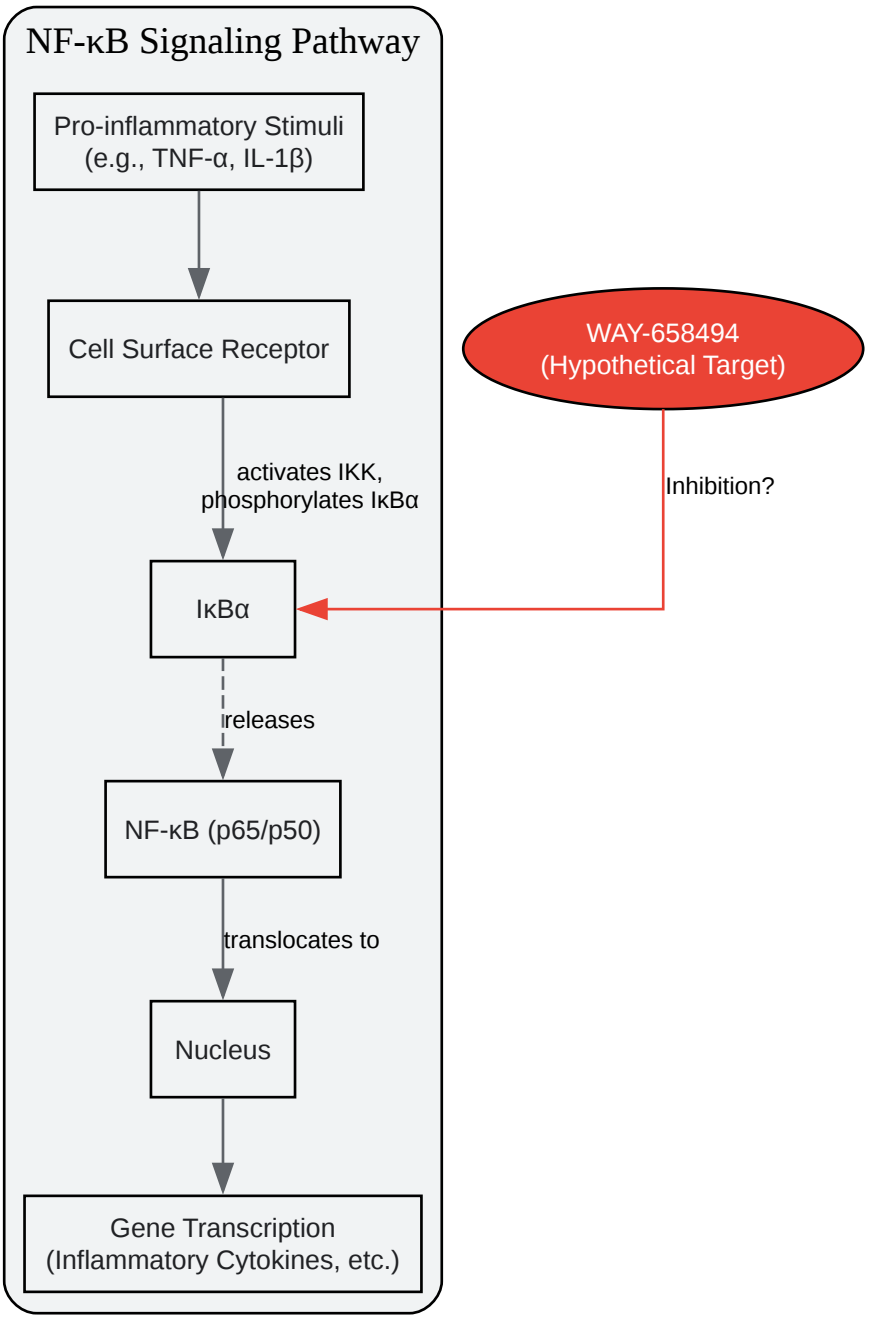
Potential Signaling Pathways of Interest

Given the known activities of other thiazolidinone derivatives, several signaling pathways could be of interest for initial investigation of **WAY-658494**'s biological effects. These pathways are frequently implicated in the therapeutic areas where thiazolidinones have shown promise.

NF-κB Signaling Pathway

The NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a critical regulator of inflammation, immunity, and cell survival. Its dysregulation is implicated in various diseases, including cancer and inflammatory disorders. Some thiazolidinone derivatives have been shown to modulate this pathway.

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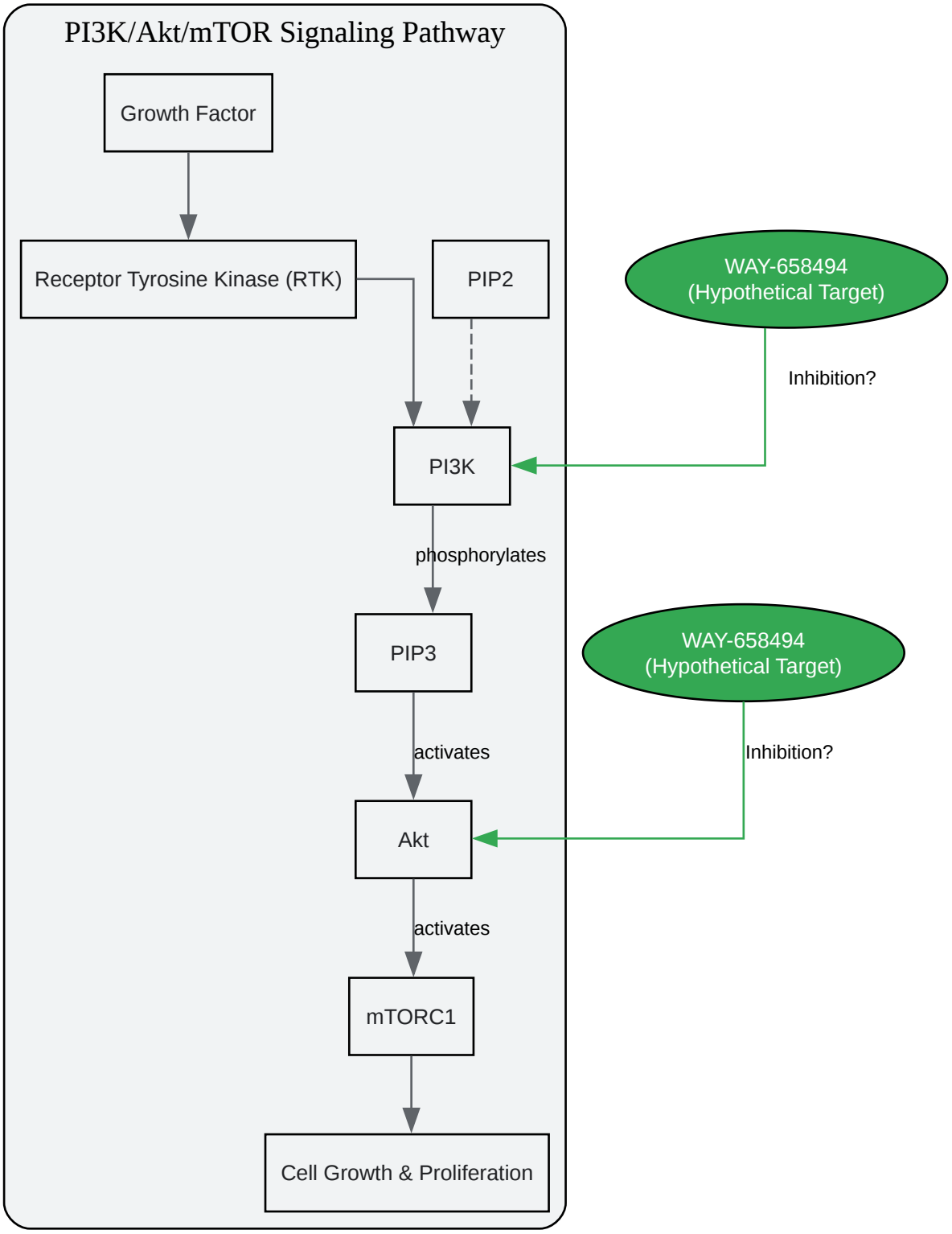
Caption: A simplified diagram of the NF-κB signaling pathway, a potential target for thiazolidinone compounds.

PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, and metabolism. It is one of the most frequently activated pathways in human cancers, making it a

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key target for anticancer drug development.



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Caption: The PI3K/Akt/mTOR pathway, a common target in cancer therapy and a potential area of investigation for **WAY-658494**.

Experimental Protocols: A General Framework

While specific protocols for **WAY-658494** are not available, the following provides a general framework for the initial biological evaluation of a novel thiazolidinone derivative.

In Vitro Cell Viability Assay (MTT Assay)

Objective: To determine the cytotoxic or anti-proliferative effects of **WAY-658494** on a panel of cell lines.

Methodology:

- Cell Seeding: Plate cells in 96-well plates at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **WAY-658494** in appropriate cell culture medium. Replace the existing medium with the compound-containing medium. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the plates for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO_2.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value (the concentration at which 50% of cell growth is inhibited).

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Western Blot Analysis for Pathway Modulation

Objective: To investigate the effect of **WAY-658494** on the activation state of key proteins in a signaling pathway of interest (e.g., NF-κB or PI3K/Akt).

Methodology:

- Cell Treatment and Lysis: Treat cells with **WAY-658494** at various concentrations for a specified time. Lyse the cells in a suitable buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a standard method (e.g., BCA assay).
- SDS-PAGE: Separate the protein lysates by sodium dodecyl sulfate-polyacrylamide gel electrophoresis.
- Protein Transfer: Transfer the separated proteins to a membrane (e.g., PVDF or nitrocellulose).
- Immunoblotting: Block the membrane and then incubate with primary antibodies specific for the target proteins (e.g., phospho-Akt, total Akt, IκBα). Follow with incubation with a corresponding horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Analysis: Quantify the band intensities to determine the relative changes in protein expression or phosphorylation levels.

Conclusion and Future Directions

WAY-658494 is a readily accessible chemical entity with a scaffold known for its diverse biological activities. The lack of specific public data presents an opportunity for novel research. The immediate next steps for any research program involving this molecule would be to perform broad biological screening to identify its primary target(s) and mechanism of action. The general experimental frameworks and potential pathways of interest outlined in this guide

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provide a logical starting point for such an investigation. The data generated from these initial studies will be critical in determining the potential therapeutic utility of **WAY-658494** and guiding its future development.

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